

EMD638683 S-Form: A Deep Dive into its Cellular Regulatory Functions

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Compound of Interest

Compound Name: EMD638683 S-Form

Cat. No.: B1139340

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Introduction

EMD638683, and specifically its S-enantiomer, is a potent and selective inhibitor of the Serine/Threonine-Protein Kinase SGK1 (Serum/Glucocorticoid-Regulated Kinase 1). SGK1 is a key downstream effector of the PI3K (Phosphoinositide 3-Kinase) signaling pathway, playing a crucial role in a multitude of cellular processes including cell survival, proliferation, ion channel regulation, and apoptosis.^{[1][2]} Dysregulation of the SGK1 signaling cascade has been implicated in various pathological conditions, most notably hypertension and cancer.^{[3][4]} This technical guide provides a comprehensive overview of the cellular functions regulated by **EMD638683 S-Form**, presenting key quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways and workflows.

Data Presentation: Kinase Selectivity Profile

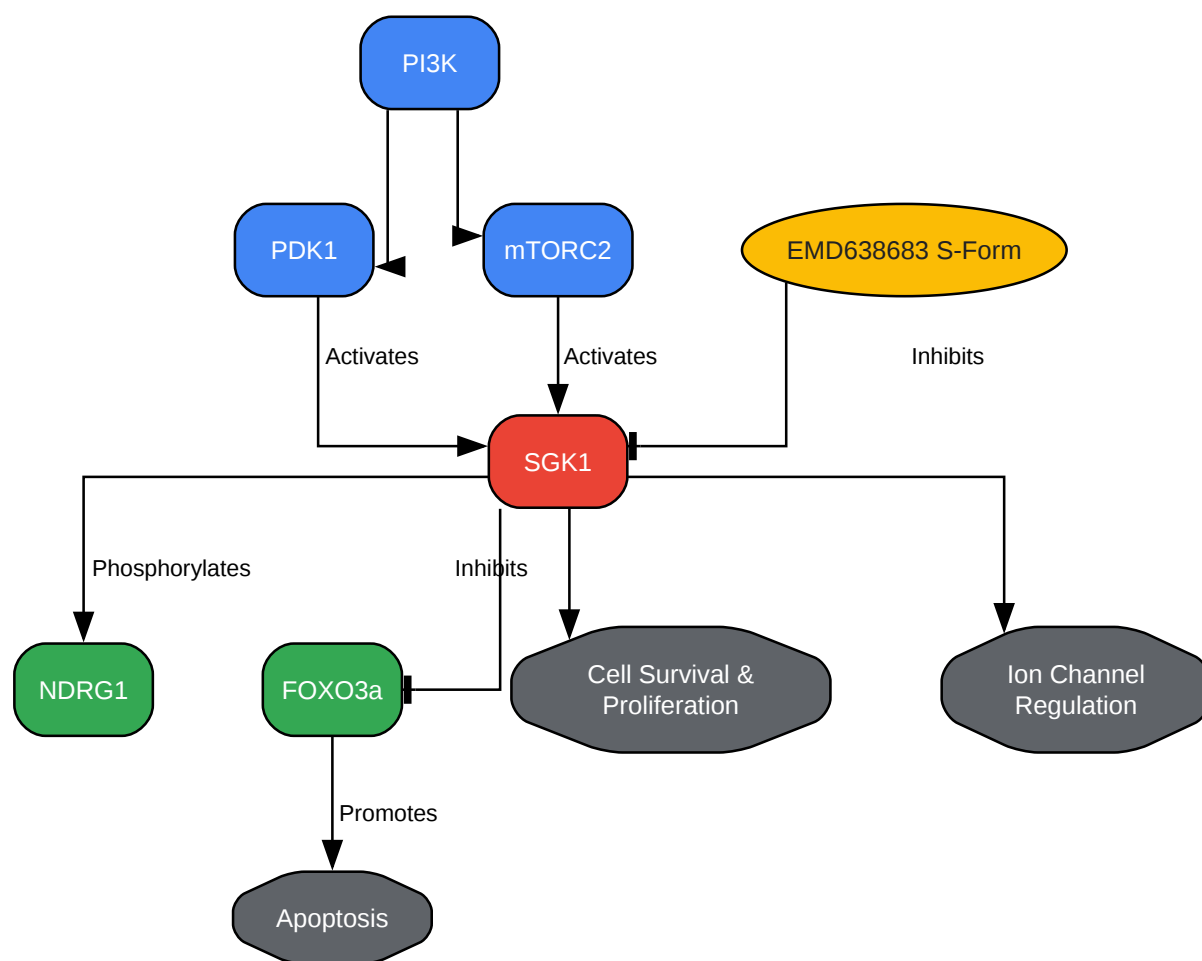
EMD638683 exhibits a high degree of selectivity for SGK1. The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of EMD638683 against SGK1 and a panel of other related kinases, demonstrating its preferential inhibition of the SGK family.

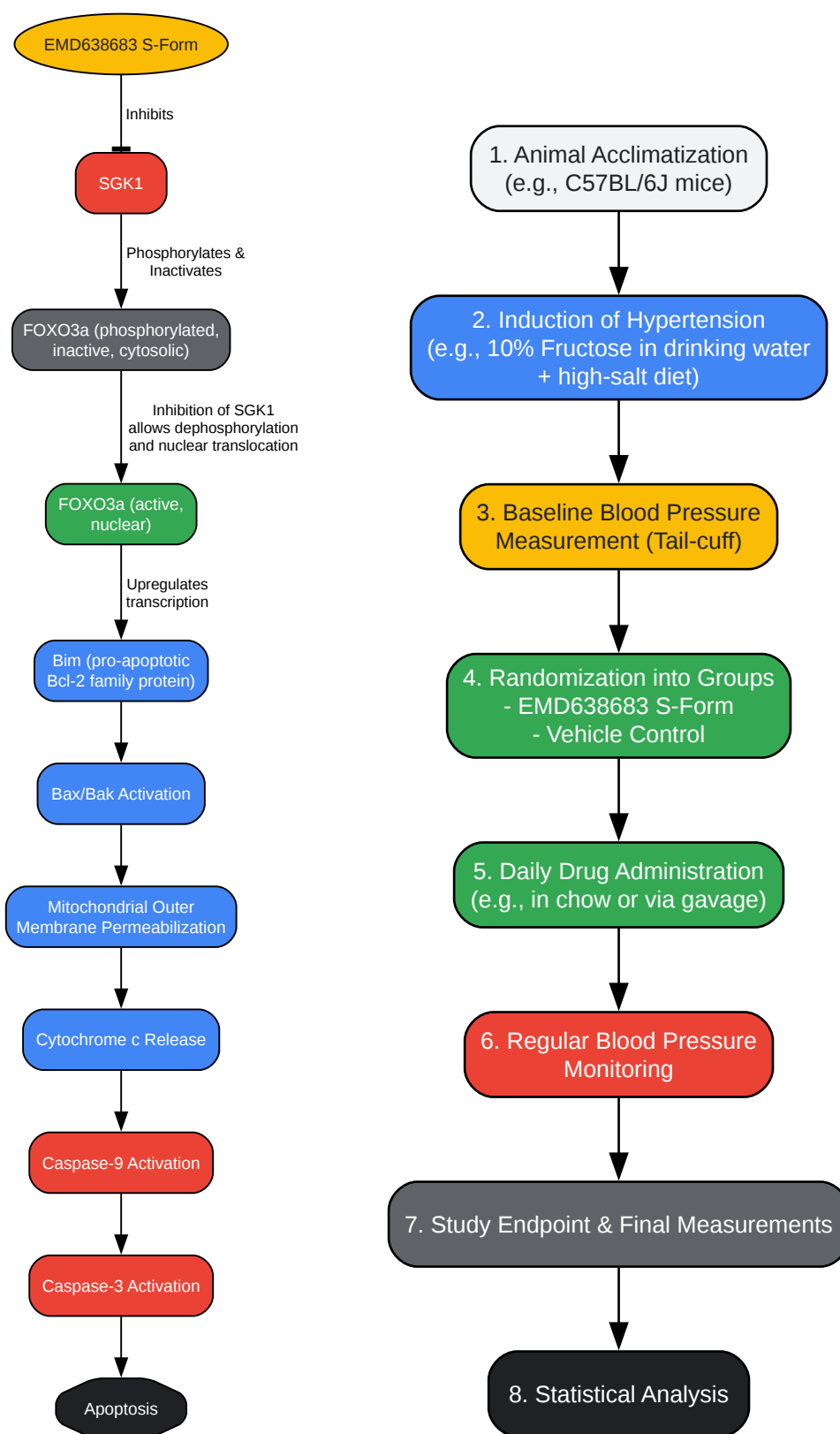
Kinase	IC50 (μM)	Selectivity Ratio (IC50 Kinase / IC50 SGK1)
SGK1	3[5]	1
SGK2	Moderately Higher than SGK1[6]	-
SGK3	Moderately Higher than SGK1[6]	-
PKA (cAMP-dependent protein kinase)	Inhibitory effect noted[5][6]	-
MSK1 (mitogen- and stress-activated protein kinase 1)	Inhibitory effect noted[5][6]	-
PRK2 (protein kinase C-related kinase 2)	Inhibitory effect noted[5][6]	-

Note: Specific IC50 values for SGK2, SGK3, PKA, MSK1, and PRK2 were not consistently reported across the reviewed literature, but were noted to be higher than that for SGK1, indicating selectivity.

Core Signaling Pathway Regulated by EMD638683 S-Form

EMD638683 exerts its effects by inhibiting SGK1, a key node in the PI3K signaling pathway. This pathway is a critical regulator of cell growth, proliferation, and survival.





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References

- 1. SGK1 inhibition induces autophagy-dependent apoptosis via the mTOR-Foxo3a pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibition of colonic tumor growth by the selective SGK inhibitor EMD638683 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. EMD638683, a novel SGK inhibitor with antihypertensive potency - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. scispace.com [scispace.com]
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